

# Comparative Thermal Analysis Guide: FEFO vs. Nitroglycerin

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## Compound of Interest

Compound Name: *Bis-(2-fluoro-2,2-dinitroethoxy)methane*

CAS No.: 17003-79-1

Cat. No.: B103658

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## Executive Summary: The Stability Gap

In the formulation of energetic materials and advanced pharmaceutical delivery systems, the choice of plasticizer defines the shelf-life and processing safety of the final product. This guide compares Nitroglycerin (NG), the legacy nitrate ester, against Bis(2-fluoro-2,2-dinitroethyl) formal (FEFO), a high-density fluoro-nitro energetic plasticizer.

The Core Distinction: While NG offers high energy and vasodilation properties, its application is plagued by high volatility and low thermal onset temperatures. FEFO represents a significant leap in physicochemical stability, exhibiting a decomposition onset nearly 80°C higher than NG and negligible volatility at processing temperatures. This guide details the thermal analysis protocols required to validate these differences.

## Physicochemical Profile & Structural Logic

Before interpreting thermal curves, one must understand the molecular drivers of stability.

Feature	Nitroglycerin (NG)	FEFO (Bis(2-fluoro-2,2-dinitroethyl) formal)
Chemical Class	Nitrate Ester	Fluoro-nitro Formal
Molecular Weight	227.09 g/mol	294.13 g/mol
Physical State (RT)	Oily Liquid (Volatile)	Oily Liquid (Low Volatility)
Oxygen Balance	+3.5% (Positive)	-16.3% (Negative)
Critical Weakness	O-NO <sub>2</sub> bond homolysis (Low )	C-F bond stability; Formal linkage robustness
Primary Application	Double-base propellants, Vasodilators	High-energy LOVA (Low Vulnerability) binders

## Experimental Methodology: The Self-Validating Protocol

As a Senior Scientist, I cannot stress this enough: Standard open-pan TGA/DSC is useless for Nitroglycerin. The volatility of NG will mask its decomposition, appearing as mass loss (evaporation) before the degradation exotherm occurs. You must use a confined pressure system.

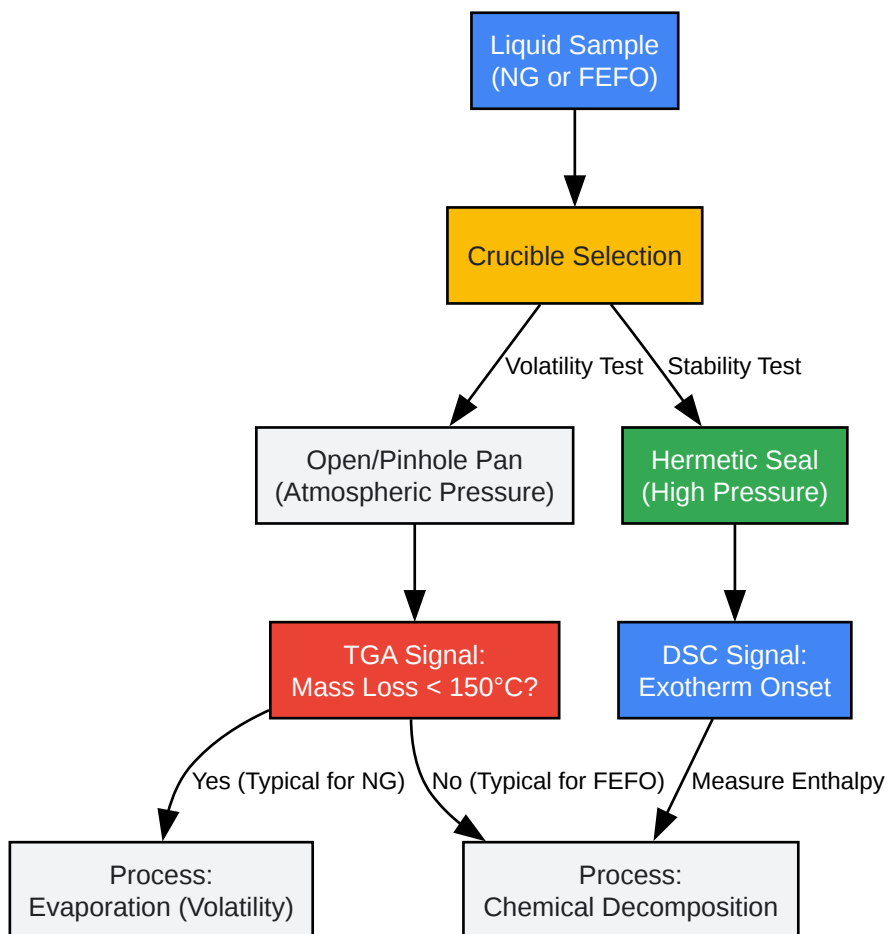
### Sample Preparation Workflow

- Instrument: Simultaneous TGA/DSC (SDT) or dedicated DSC with High-Pressure cells.
- Crucibles:
  - For NG: Hermetically sealed Gold or Aluminum pans (pinhole-free) to suppress evaporation and measure true decomposition enthalpy.
  - For FEFO: Hermetic pans recommended to prevent instrument contamination, though open pans can be used for TGA volatility studies up to 150°C.
- Atmosphere: Nitrogen (

) purge at 50 mL/min.

## Visualization of Analysis Logic

The following diagram outlines the decision logic for distinguishing evaporation from decomposition—a critical step for NG analysis.



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Figure 1: Decision matrix for differentiating volatility from chemical instability in energetic liquids.

## Thermogravimetric Analysis (TGA): Volatility & Mass Loss[1]

TGA measures the mass loss as a function of temperature.[1][2] This is where the difference between NG and FEFO is most visually apparent.

## Nitroglycerin (NG) Behavior

In an open pan, NG exhibits a false stability failure.

- Onset: Significant mass loss begins as low as 50–60°C.
- Mechanism: This is evaporation, not decomposition. By 140°C, nearly 100% of the mass may be lost before the decomposition reaction triggers.
- Implication: You cannot determine the decomposition temperature of NG using open-pan TGA.

## FEFO Behavior

FEFO is designed for vacuum stability.

- Onset: Stable mass profile up to ~190–200°C (open pan).
- Mechanism: The mass loss step coincides closely with the exothermic decomposition event.
- Implication: FEFO retains its plasticizing function in binders during high-temperature curing processes (e.g., 60°C–80°C) where NG would migrate or evaporate.

## Differential Scanning Calorimetry (DSC): Thermal Events

DSC provides the definitive data for safety and stability by measuring heat flow.

## Comparative Data Table

Parameter	Nitroglycerin (NG)	FEFO	Performance Implication
Glass Transition ( )	~ -70°C (often masked)	-50°C to -60°C	Both offer excellent low-temp flexibility.
Exotherm Onset ( )	135°C – 145°C	220°C – 230°C	FEFO is thermally stable at much higher temps.
Peak Temperature ( )	~160°C (violent)	~245°C	FEFO allows for safer processing margins.
Enthalpy ( )	-1600 to -1800 J/g	-1200 to -1400 J/g	NG releases more energy but is more sensitive.
Activation Energy ( )	~140–150 kJ/mol	~170–180 kJ/mol	FEFO requires more energy to initiate failure.

Note: Values are dependent on heating rate (

). Standard

or

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## Detailed Analysis

- The NG Exotherm: The decomposition of NG is autocatalytic. In a sealed pan, the onset is sharp around 135°C. The O-NO<sub>2</sub> bond cleavage generates nitrogen oxides ( ), which catalyze further breakdown.
- The FEFO Exotherm: The presence of the Fluorine atoms on the ethyl backbone stabilizes the nitro groups. The decomposition peak is shifted nearly 80°C higher than NG. This

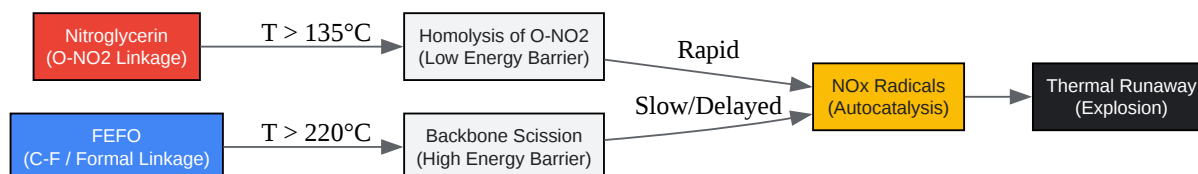
"stability window" allows FEFO to be used in cast-cured formulations where the curing oven temperature might trigger NG exudation or degradation.

## Kinetic Stability & Shelf-Life Prediction

To predict long-term storage stability, we apply the Arrhenius Equation using data from multiple heating rates (Kissinger Method).

### The Stability Pathway

The following diagram illustrates the chemical decomposition pathways that dictate these kinetic values.



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Figure 2: Mechanistic comparison of decomposition triggers. NG fails via weak O-NO<sub>2</sub> bonds; FEFO is stabilized by electronegative fluorine.

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